

Unable to Identify "Americine": Request for Clarification

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Americine
CAS No.:	18867-84-0
Cat. No.:	B099795

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A comprehensive search for the chemical compound "**Americine**" has yielded no matching results in publicly available chemical and scientific databases. Consequently, the requested in-depth technical guide on its spectroscopic data (NMR, Mass Spectrometry), experimental protocols, and biological pathways cannot be provided at this time.

The term "**Americine**" does not correspond to any known chemical compound in standard chemical literature or databases. The search results primarily point to the chemical element Americium (Am), a synthetic radioactive element, and various professional organizations such as the American Society for Mass Spectrometry.

To proceed with your request, please verify the following:

- **Correct Spelling:** Ensure that "**Americine**" is the correct spelling of the compound of interest.
- **Alternative Names:** Provide any alternative names, synonyms, or internal company codes for the compound.
- **Chemical Structure:** If available, the chemical structure, CAS number, or IUPAC name would be invaluable in locating the relevant data.

Without a confirmed identity for "**Americine**," it is not possible to retrieve the specific NMR and mass spectrometry data, detail the experimental methodologies for their acquisition, or create the requested visualizations of signaling pathways or experimental workflows.

We are ready to assist you further upon receiving the necessary clarifying information.

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Contact our Ph.D. Support Team for a compatibility check